

A Comprehensive Guide to the Safe Disposal of Methyl 4-Hydroxycyclohexanecarboxylate

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Compound of Interest

Compound Name:	Methyl 4-hydroxycyclohexanecarboxylate
Cat. No.:	B095842

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As a trusted partner in your research and development endeavors, we recognize that excellence in the laboratory extends beyond groundbreaking discoveries to encompass a deeply ingrained culture of safety and environmental stewardship. This guide provides an in-depth, procedural framework for the proper disposal of **methyl 4-hydroxycyclohexanecarboxylate**, ensuring the safety of your personnel and compliance with regulatory standards.

Foundational Safety and Chemical Profile

A thorough understanding of a chemical's properties is the bedrock of its safe handling and disposal. **Methyl 4-hydroxycyclohexanecarboxylate** is a compound that requires careful management due to its potential hazards.

Chemical and Physical Properties

Property	Value	Source
CAS Number	17449-76-2	[1]
Molecular Formula	C8H14O3	[1]
Molecular Weight	158.19 g/mol	[2]
Appearance	Colorless to Almost colorless clear liquid	
Boiling Point	233 °C	[1]
Flash Point	94 °C	[1]
Density	1.121 g/cm³	[1]

Hazard Identification

Methyl 4-hydroxycyclohexanecarboxylate is classified as harmful if swallowed, in contact with skin, or inhaled.[\[1\]](#)[\[2\]](#) It can cause skin and serious eye irritation.[\[2\]](#) Therefore, adherence to strict safety protocols is paramount during handling and disposal.

Immediate Safety & Personal Protective Equipment (PPE)

Before initiating any disposal procedures, it is crucial to establish a safe working environment.

- Engineering Controls: All handling and disposal of **methyl 4-hydroxycyclohexanecarboxylate** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)
- Personal Protective Equipment (PPE): Appropriate PPE must be worn at all times. This includes:
 - Safety goggles or a face shield to protect against splashes.
 - Chemical-resistant gloves (e.g., nitrile) to prevent skin contact.[\[1\]](#)
 - A lab coat to protect clothing and skin.[\[1\]](#)

In the event of accidental exposure, immediately flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.[\[1\]](#)

Step-by-Step Disposal Protocol

The disposal of **methyl 4-hydroxycyclohexanecarboxylate** must be carried out in compliance with local, state, and federal regulations. The following protocol provides a general framework; however, always consult your institution's Environmental Health and Safety (EHS) office for specific guidance.[\[3\]](#)

Step 1: Waste Identification and Segregation

- Hazardous Waste Determination: Due to its hazardous properties, **methyl 4-hydroxycyclohexanecarboxylate** and materials contaminated with it must be treated as hazardous waste.
- Segregation: Do not mix this waste with other waste streams unless explicitly permitted by your institution's EHS guidelines. Incompatible wastes can lead to dangerous chemical reactions.[\[4\]](#) It is often recommended to collect ester waste in a designated organic waste container.[\[5\]](#)

Step 2: Waste Collection and Container Management

- Container Selection: Use a designated, leak-proof, and chemically compatible container for collecting **methyl 4-hydroxycyclohexanecarboxylate** waste. The original container can be a suitable choice.[\[6\]](#)
- Labeling: Clearly label the waste container with "Hazardous Waste" and the full chemical name: "**Methyl 4-hydroxycyclohexanecarboxylate**". Include the approximate concentration if it is in a solution.[\[7\]](#)
- Container Handling: Keep the waste container securely closed except when adding waste.[\[4\]](#) Store the container in a designated satellite accumulation area, away from heat, sparks, and open flames.[\[8\]](#)

Step 3: Managing Spills and Contaminated Materials

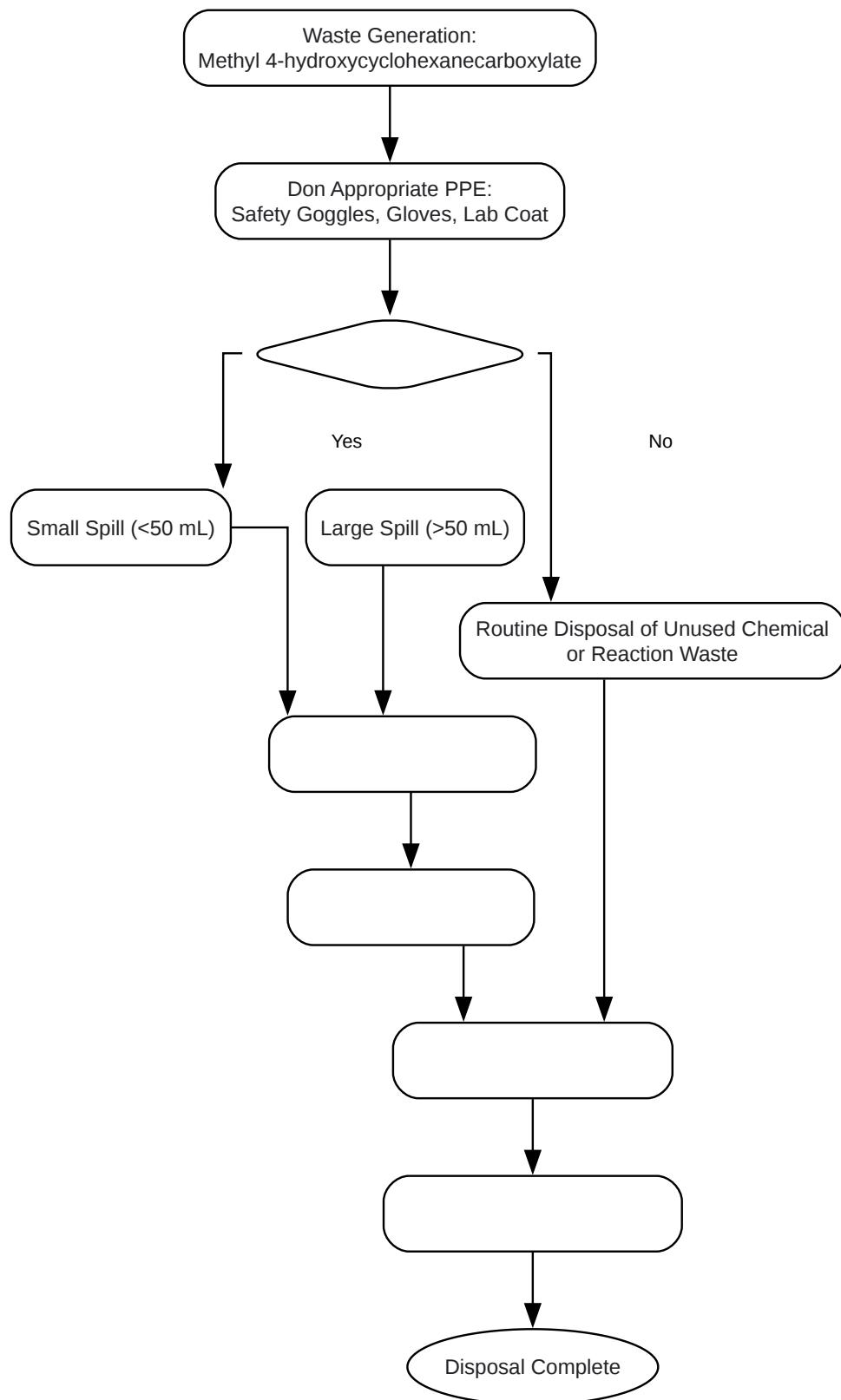
- Small Spills (<50 mL): For minor spills, absorb the liquid with an inert material such as vermiculite, sand, or cat litter.[\[5\]](#) Do not use combustible materials like paper towels for the initial absorption of larger quantities.[\[8\]](#)
- Spill Residue: Once absorbed, scoop the material into a designated hazardous waste container.[\[5\]](#)
- Contaminated Materials: Any materials, such as pipette tips, gloves, or bench paper, that come into contact with **methyl 4-hydroxycyclohexanecarboxylate** should be disposed of as hazardous waste.

Step 4: Final Disposal

- Waste Pickup: Once the waste container is full (typically no more than 90% capacity to prevent splashing and allow for expansion), arrange for its collection by your institution's licensed hazardous waste disposal service.[\[5\]](#)
- Documentation: Maintain accurate records of the waste generated, including the chemical name, quantity, and date of disposal, in accordance with your institution's policies and regulatory requirements like the Resource Conservation and Recovery Act (RCRA).[\[9\]](#)

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **methyl 4-hydroxycyclohexanecarboxylate**.

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Caption: Disposal workflow for **methyl 4-hydroxycyclohexanecarboxylate**.

Regulatory Compliance: A Note on RCRA

The U.S. Environmental Protection Agency (EPA) regulates hazardous waste under the Resource Conservation and Recovery Act (RCRA).^[7] Laboratories generating chemical waste are considered satellite accumulation areas and must adhere to specific regulations regarding container management, labeling, and storage times.^{[10][11]} Familiarizing yourself with these regulations and your institution's specific implementation is essential for maintaining compliance.^[12]

By adhering to these procedures, you contribute to a safer laboratory environment and ensure the responsible management of chemical waste, reflecting a commitment to scientific integrity and environmental protection.

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